

Antibacterial spectrum of Cefpiramide sodium against Gram-positive and Gram-negative bacteria

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Compound of Interest

Compound Name: *Cefpiramide (sodium)*

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An In-depth Technical Guide to the Antibacterial Spectrum of Cefpiramide Sodium

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cefpiramide sodium is a third-generation cephalosporin antibiotic with a broad spectrum of activity against a wide range of Gram-positive and Gram-negative bacteria.^[1] Like other β -lactam antibiotics, its bactericidal action is achieved through the inhibition of bacterial cell wall synthesis.^{[2][3]} This technical guide provides a comprehensive overview of the antibacterial spectrum of Cefpiramide sodium, presenting quantitative in vitro activity data, detailed experimental protocols for susceptibility testing, and a visualization of its mechanism of action.

Antibacterial Spectrum and In Vitro Activity

Cefpiramide has demonstrated efficacy against numerous clinically significant pathogens. Its activity is particularly noted against *Pseudomonas aeruginosa*, with potency comparable to piperacillin and cefoperazone.^{[2][4]} The antibacterial spectrum also includes various Gram-positive cocci and a wide array of Gram-negative bacilli, including members of the Enterobacteriaceae family.^[1]

Gram-Positive Bacteria

Cefpiramide is active against various Gram-positive organisms, including methicillin-susceptible *Staphylococcus aureus* and various streptococcal species.[1]

Table 1: In Vitro Activity of Cefpiramide Against Gram-Positive Bacteria

Organism	No. of Strains	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	MIC Range (µg/mL)
Staphylococcus aureus (Oxacillin-susceptible)	440	-	2	-
Streptococcus pneumoniae	440	-	1	-
Streptococcus faecalis	-	8.0	-	-

Note: MIC₅₀ and MIC₉₀ represent the minimum inhibitory concentrations required to inhibit the growth of 50% and 90% of the tested strains, respectively. Data is compiled from multiple sources and testing conditions may vary.[1]

Gram-Negative Bacteria

Cefpiramide exhibits potent activity against a significant number of Gram-negative bacteria. It is often more consistently active against non-fermenting bacteria than against Enterobacteriaceae.[1]

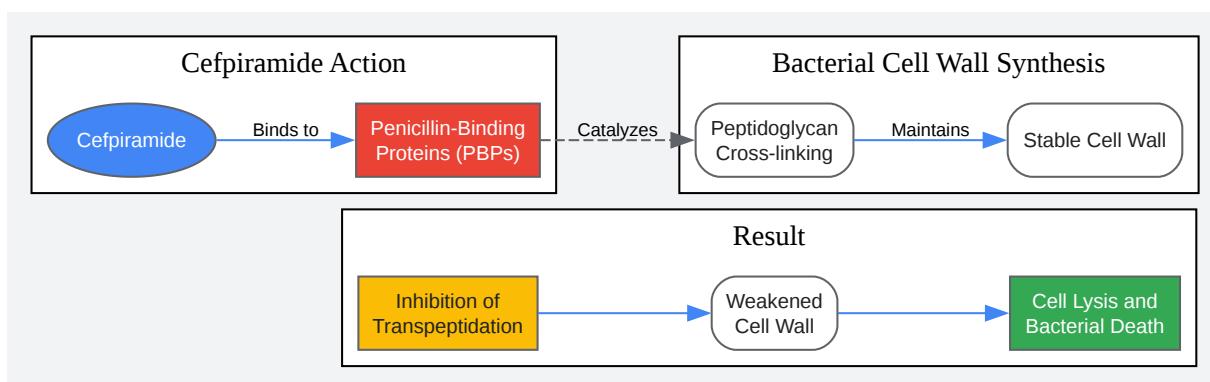
Table 2: In Vitro Activity of Cefpiramide Against Gram-Negative Bacteria

Organism	No. of Strains	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	MIC Range (µg/mL)
Pseudomonas aeruginosa	153	8.0	32.0	1.0 - >128
Pseudomonas aeruginosa	100	8.0	16.0	2.0 - 64.0
Pseudomonas aeruginosa	50	4.0	16.0	0.5 - >128
Enterobacteriaceae	701	-	-	-

Note: Data is compiled from multiple sources and testing conditions may vary.[\[3\]](#)[\[5\]](#)

Mechanism of Action

The bactericidal activity of Cefpiramide results from the inhibition of bacterial cell wall synthesis.[\[6\]](#) This is achieved through its high affinity for penicillin-binding proteins (PBPs), which are essential enzymes involved in the final steps of peptidoglycan synthesis.[\[6\]](#) By binding to and inactivating these proteins, Cefpiramide prevents the cross-linking of peptidoglycan chains, leading to a weakened cell wall and ultimately, cell lysis.[\[6\]](#)



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Caption: Mechanism of action of Cefpiramide.

Experimental Protocols

The following are detailed methodologies for determining the in vitro susceptibility of bacterial isolates to Cefpiramide. These protocols are based on established standards for antimicrobial susceptibility testing.

Broth Microdilution Method

This method is used to determine the Minimum Inhibitory Concentration (MIC) of an antimicrobial agent in a liquid medium.

1. Preparation of Materials:

- Cefpiramide sodium analytical standard
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Sterile 96-well microtiter plates
- Bacterial isolates for testing
- 0.5 McFarland turbidity standard
- Sterile saline or broth
- Incubator (35°C ± 2°C)

2. Preparation of Cefpiramide Stock Solution:

- Prepare a stock solution of Cefpiramide at a concentration of 1280 µg/mL in a suitable solvent.
- Sterilize the stock solution by filtration through a 0.22 µm filter if necessary.

3. Preparation of Microdilution Plates:

- Dispense 100 µL of sterile CAMHB into each well of a 96-well microtiter plate.

- Add 100 μ L of the Cefpiramide stock solution to the first well of each test row.
- Perform serial two-fold dilutions by transferring 100 μ L from the first well to the second, and so on, down the row. Discard the final 100 μ L from the last well of the dilution series. This will result in a range of Cefpiramide concentrations (e.g., 0.125 to 64 μ g/mL).[3]
- Include a growth control well (broth only) and a sterility control well (uninoculated broth) for each isolate tested.

4. Inoculum Preparation:

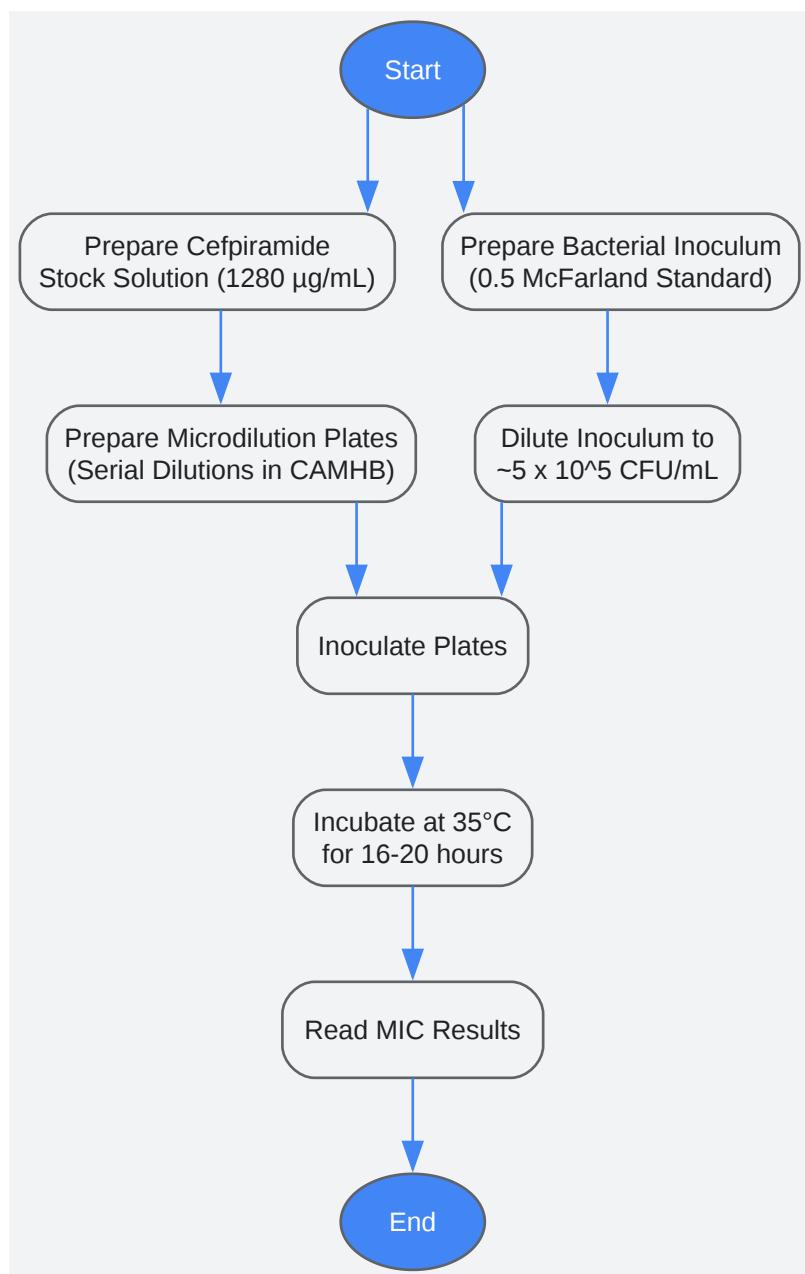
- From a fresh (18-24 hour) agar plate, select 3-5 colonies of the test organism.
- Suspend the colonies in sterile saline or broth to match the turbidity of a 0.5 McFarland standard (approximately $1-2 \times 10^8$ CFU/mL).[3]
- Within 15 minutes of standardization, dilute the bacterial suspension in CAMHB to achieve a final inoculum concentration of approximately 5×10^5 CFU/mL in the microtiter plate wells.[1]

5. Inoculation and Incubation:

- Add 50 μ L of the standardized and diluted inoculum to each well of the microtiter plate (except the sterility control well), resulting in a final volume of 100 μ L per well.[1]
- Incubate the plates at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 16-20 hours in ambient air.[1]

6. Interpretation of Results:

- The MIC is the lowest concentration of Cefpiramide that completely inhibits visible growth of the organism.[1] This can be determined by visual inspection or with a microplate reader.



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Caption: Workflow for MIC determination.

Quality Control

Standard quality control strains should be tested in parallel with clinical isolates to ensure the accuracy and reproducibility of the susceptibility test results. Recommended QC strains for cephalosporin testing include:

- Escherichia coli ATCC 25922
- Staphylococcus aureus ATCC 29213
- Pseudomonas aeruginosa ATCC 27853
- Enterococcus faecalis ATCC 29212
- Haemophilus influenzae ATCC 49247
- Streptococcus pneumoniae ATCC 49619

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